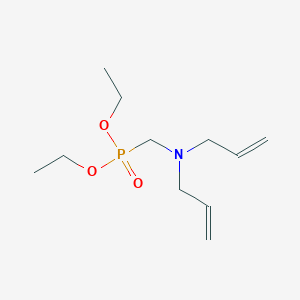

Diethyl {[di(prop-2-en-1-yl)amino]methyl}phosphonate

• CAS RN: 56900-13-1
• Molecular Formula: C11H22NO3P
• Molecular Weight: 247.27 g/mol
• IUPAC Name: N-(diethoxyphosphorylmethyl)-N-prop-2-enylprop-2-en-1-amine
• InChI: InChI=1S/C11H22NO3P/c1-5-9-12(10-6-2)11-16(13,14-7-3)15-8-4/h5-6H,1-2,7-11H2,3-4H3
• InChI Key: HJDDLKXKJBTCFS-UHFFFAOYSA-N
• Canonical SMILES: CCOP(=O)(CN(CC=C)CC=C)OCC

Description

Diethyl {[di(prop-2-en-1-yl)amino]methyl}phosphonate is a useful research compound. Its molecular formula is C11H22NO3P and its molecular weight is 247.27 g/mol. The purity is usually 95%.
BenchChem offers high-quality Diethyl {[di(prop-2-en-1-yl)amino]methyl}phosphonate suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Diethyl {[di(prop-2-en-1-yl)amino]methyl}phosphonate including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

0.60 g (2.9 mmole) of diethyl allylaminoethylphosphonate was dissolved in 50 ml dry diethyl ether, and 1.17 g (11.6 mmole) triethylamine was added. After 15 minutes of stirring at room temperature, 1.40 g of allylbromide was added dropwise. The mixture was refluxed during 4 days. 50 ml of water was added to the mixture and was subsequently extracted three times with 50 ml CH2Cl2. The organic layers were combined and dried with MgSO4. After filtering MgSO4 and subsequent evaporation of the solvent, the resulting product was further purified with high vacuum distillation, providing 0,6 gram (2,4 mmole, 84% yield) diethyl diallylaminomethylphosphonate having a boiling point of 65° C. under a reduced pressure of 0.1 mbar. This product was further characterised by the following spectra:
